

# Introduction: Understanding the Compound and Associated Risks

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## Compound of Interest

Compound Name: **2-(2-Chlorobenzamido)acetic acid**

Cat. No.: **B131246**

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**2-(2-Chlorobenzamido)acetic acid** is a chemical intermediate, often used in the synthesis of more complex molecules in pharmaceutical and chemical research. Its structure, featuring a chlorinated aromatic ring, an amide linkage, and a carboxylic acid group, suggests a potential for biological activity and specific chemical hazards. This guide provides a detailed examination of its safety profile, structured to empower laboratory professionals with the knowledge to handle this compound responsibly. Our approach moves beyond a simple checklist, focusing on the causal relationships between the chemical's properties and the required safety protocols.

## Section 1: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) provides a universal language for classifying chemical hazards. For **2-(2-Chlorobenzamido)acetic acid**, the available data points to a classification that necessitates careful handling.[\[1\]](#)

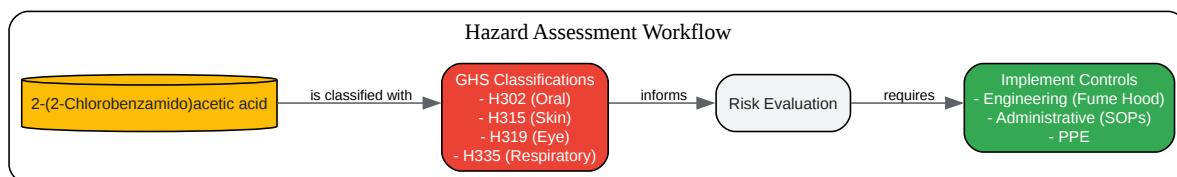
The signal word associated with this compound is "Warning".[\[1\]](#)

Table 1: GHS Hazard Classification for **2-(2-Chlorobenzamido)acetic acid**

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity, Oral	Category 4	Harmful if swallowed	H302
Skin Corrosion/Irritation	Category 2	Causes skin irritation	H315
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation	H319
Specific Target Organ Toxicity	Category 3	May cause respiratory irritation	H335

Source: Synthesized from supplier safety information.[\[1\]](#)[\[2\]](#)

These classifications are not merely administrative; they are predictive of the compound's interaction with biological systems. The H302 classification indicates that ingestion of a sufficient quantity can be harmful. The H315 and H319 codes are direct consequences of the compound's acidic nature and potential reactivity, leading to irritation upon contact with skin and eyes.[\[3\]](#) Finally, H335 suggests that inhalation of the compound as a dust or aerosol can irritate the respiratory tract.[\[4\]](#)



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Caption: Hazard identification and control workflow.

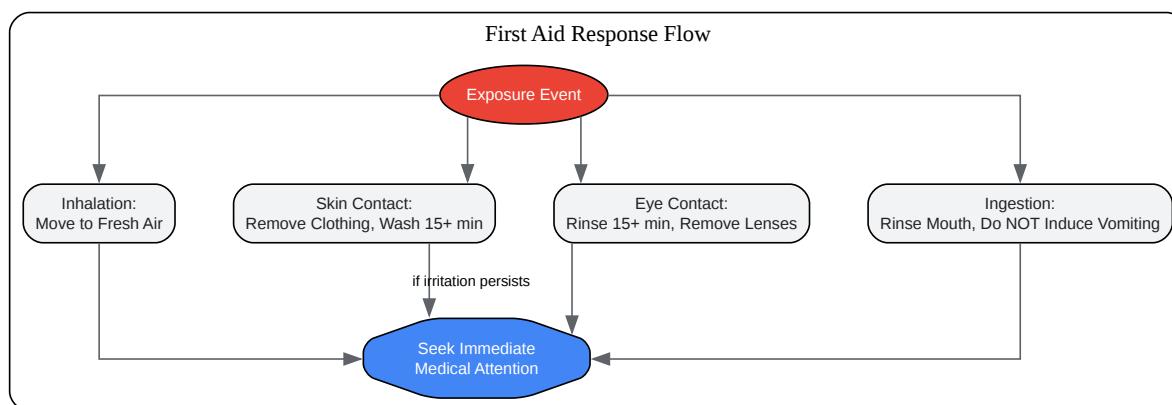
## Section 2: First Aid Measures: A Protocol for Exposure Response

A rapid and correct response to accidental exposure is critical to minimizing harm. The following protocols are based on best practices for handling chemicals with the hazard profile identified in Section 1.[\[5\]](#)[\[6\]](#)[\[7\]](#)

## Experimental Protocol: Emergency First Aid

- Inhalation Exposure (H335):
  - Action: Immediately move the affected individual to fresh air.[\[8\]](#) Position them in a way that is comfortable for breathing, such as sitting upright.
  - Causality: Removing the individual from the source of exposure is the primary step to prevent further respiratory irritation.
  - Follow-up: If breathing is difficult, oxygen may be administered by trained personnel. Seek immediate medical attention if symptoms such as coughing or shortness of breath persist.  
[\[6\]](#)
- Skin Contact (H315):
  - Action: Immediately remove all contaminated clothing.[\[8\]](#) Wash the affected skin area thoroughly with soap and plenty of water for at least 15-20 minutes.[\[7\]](#)
  - Causality: Prompt and thorough washing is essential to remove the chemical irritant from the skin surface, preventing deeper tissue irritation.
  - Follow-up: If skin irritation or a rash develops, seek medical advice. Contaminated clothing must be washed before reuse.[\[9\]](#)
- Eye Contact (H319):
  - Action: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[\[9\]](#) If present, remove contact lenses after the first 5 minutes and continue rinsing.
  - Causality: Continuous irrigation is vital to dilute and wash away the chemical from the sensitive eye tissues, minimizing the risk of serious damage.

- Follow-up: Seek immediate medical attention, regardless of the apparent severity.[5]  
Provide the attending physician with the compound's safety data.
- Ingestion (H302):
  - Action: Rinse the mouth thoroughly with water.[9] Do NOT induce vomiting.
  - Causality: Inducing vomiting can cause further damage to the esophagus and poses a risk of aspiration into the lungs. Rinsing the mouth helps remove residual chemical.
  - Follow-up: Have the individual drink a few sips of water.[7] Call a poison control center or seek immediate medical attention.[5]



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Caption: Generalized first aid response sequence.

## Section 3: Fire-Fighting and Accidental Release Measures

### Fire-Fighting

While not classified as flammable, as an organic compound, **2-(2-Chlorobenzamido)acetic acid** will burn if involved in a fire.

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.[\[5\]](#) A water spray can be used to cool fire-exposed containers.
- Hazardous Combustion Products: The chemical structure predicts the release of toxic and irritating gases upon combustion. These include carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride (HCl) gas.[\[5\]](#)
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective, chemical-impervious clothing to prevent contact with hazardous substances and combustion products.[\[5\]](#)[\[10\]](#)

## Accidental Release Measures

A systematic approach is required to manage spills safely and effectively, protecting both personnel and the environment.

### Experimental Protocol: Spill Cleanup

- Evacuation and Ventilation:
  - Restrict access to the spill area. Ensure adequate ventilation to disperse any airborne dust.[\[10\]](#)
- Personal Protection:
  - Don appropriate PPE before initiating cleanup: NIOSH-approved respirator, chemical-resistant gloves, safety goggles, and a lab coat.[\[11\]](#)
- Containment and Cleanup:
  - Avoid generating dust. Gently sweep the spilled solid material into a suitable, labeled container for disposal.[\[5\]](#) Use spark-proof tools if there is any concern about static discharge.[\[10\]](#)
  - For any remaining residue, use an inert absorbent material.

- Disposal:
  - The collected waste is considered hazardous. It must be stored in a sealed, properly labeled container and disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[12]
- Decontamination:
  - Clean the spill area thoroughly once the material has been removed. Wash hands and remove all contaminated PPE after the cleanup is complete.

## Section 4: Handling, Storage, and Personal Protection

Proactive measures in handling, storage, and the use of Personal Protective Equipment (PPE) form the foundation of safe laboratory practice.

### Safe Handling

- Engineering Controls: All weighing and handling of this solid compound should be conducted in a properly operating chemical fume hood to minimize inhalation exposure.[5] An eyewash station and safety shower must be readily accessible.[7]
- Procedural Controls: Avoid contact with skin, eyes, and clothing.[13] Avoid the formation of dust and aerosols during handling.[10] Do not eat, drink, or smoke in areas where the chemical is handled.[6] Wash hands thoroughly after handling.[13]

### Storage

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[5] Storage at 4°C is recommended by some suppliers.[5]
- Incompatibilities: Keep away from strong oxidizing agents and strong bases, as these could initiate a hazardous reaction.

### Personal Protective Equipment (PPE)

The use of PPE is the final barrier between the researcher and the chemical. It must be selected based on the specific hazards of the compound.[14]

Table 2: Recommended Personal Protective Equipment

Body Part	Recommended PPE	Standard / Material	Rationale
Eyes/Face	Safety goggles with side-shields or a face shield.	ANSI Z87.1 (US) or EN 166 (EU).[10]	Protects against splashes and airborne dust particles, preventing serious eye irritation (H319). [15]
Skin (Hands)	Chemical-resistant gloves.	Nitrile or butyl rubber. [11]	Prevents direct skin contact, mitigating the risk of skin irritation (H315). Gloves should be inspected before use and changed frequently.[14]
Skin (Body)	Laboratory coat.	Standard lab coat, long-sleeved.[11]	Protects skin and personal clothing from accidental contamination.
Respiratory	Use in a chemical fume hood.	N/A	Primary engineering control to prevent respiratory irritation (H335). A NIOSH-approved respirator may be required for spill cleanup or if ventilation is inadequate.[11][12]

Source: Synthesized from general laboratory safety guidelines.[10][11][12][14][15]

Caption: Layers of protection for safe chemical handling.

## Section 5: Physical, Chemical, and Toxicological Properties

Detailed experimental data for **2-(2-Chlorobenzamido)acetic acid** is limited. The information below is compiled from supplier data and chemical structure analysis.

Table 3: Physicochemical and Toxicological Properties

Property	Value	Reference
Chemical Formula	<chem>C9H8ClNO3</chem>	<a href="#">[1]</a>
Molecular Weight	213.62 g/mol	<a href="#">[1]</a>
CAS Number	16555-60-5	<a href="#">[1]</a>
Appearance	Solid (form not specified)	<a href="#">[16]</a>
Purity	≥98% (typical)	<a href="#">[1]</a> <a href="#">[17]</a>
Melting Point	No data available. Note: A structurally similar compound, 2-(2-Methylbenzamido)acetic acid, melts at 161-164 °C.	<a href="#">[16]</a>
Solubility	No data available. Expected to have limited solubility in water and higher solubility in organic solvents like methanol.	
Acute Toxicity (Oral)	Harmful if swallowed (GHS Category 4). Specific LD50 data is not available.	<a href="#">[1]</a>
Reactivity	Stable under recommended storage conditions. Avoid strong oxidizers and bases.	<a href="#">[18]</a>
Decomposition	Thermal decomposition may produce CO, CO <sub>2</sub> , NO <sub>x</sub> , and HCl.	<a href="#">[5]</a>

## Conclusion

While a complete, verified MSDS for **2-(2-Chlorobenzamido)acetic acid** is not publicly available, a robust safety profile can be constructed from existing GHS classifications and established chemical safety protocols. The primary hazards are oral toxicity and irritation to the skin, eyes, and respiratory system. Strict adherence to engineering controls, administrative procedures, and the consistent use of appropriate PPE are essential for mitigating these risks.

This guide serves as a foundational document for researchers, who must integrate this information into their comprehensive, lab-specific risk assessments to ensure a safe working environment.

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